

BACE2-IN-1: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: BACE2-IN-1

Cat. No.: B2388353

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Introduction

BACE2-IN-1 is a highly selective and potent inhibitor of β -site amyloid precursor protein cleaving enzyme 2 (BACE2). With a K_i of 1.6 nM for BACE2, it demonstrates over 500-fold selectivity against its homolog, BACE1 (K_i = 815.1 nM)[1]. This remarkable selectivity makes **BACE2-IN-1** an invaluable tool for investigating the physiological and pathological roles of BACE2 in various cellular processes, including its involvement in Type 2 Diabetes and Alzheimer's disease. These application notes provide detailed information on the solubility and preparation of **BACE2-IN-1** for in vitro and cell-based assays.

Physicochemical and Inhibitory Properties

A clear understanding of the physicochemical and inhibitory characteristics of **BACE2-IN-1** is crucial for accurate and reproducible experimental design.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₃₈ F ₃ N ₃ O ₃	[1]
Molecular Weight	617.70 g/mol	[1]
Appearance	White to off-white solid	[1]
Ki (BACE2)	1.6 nM	[1]
Ki (BACE1)	815.1 nM	[1]
Selectivity (BACE1/BACE2)	>500-fold	[1]

Solubility and Storage

Proper handling and storage of **BACE2-IN-1** are essential to maintain its stability and activity.

Solvent	Solubility	Notes
DMSO	62 mg/mL (100.37 mM)	Ultrasonic and warming may be required. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.[1]
Ethanol	Insoluble	
Water	Insoluble	

Stock Solution Preparation and Storage:

For optimal results, prepare a high-concentration stock solution in anhydrous DMSO.

Stock Concentration	Volume of DMSO per 1 mg	Volume of DMSO per 5 mg	Volume of DMSO per 10 mg
1 mM	1.6189 mL	8.0945 mL	16.1891 mL
5 mM	0.3238 mL	1.6189 mL	3.2378 mL
10 mM	0.1619 mL	0.8095 mL	1.6189 mL

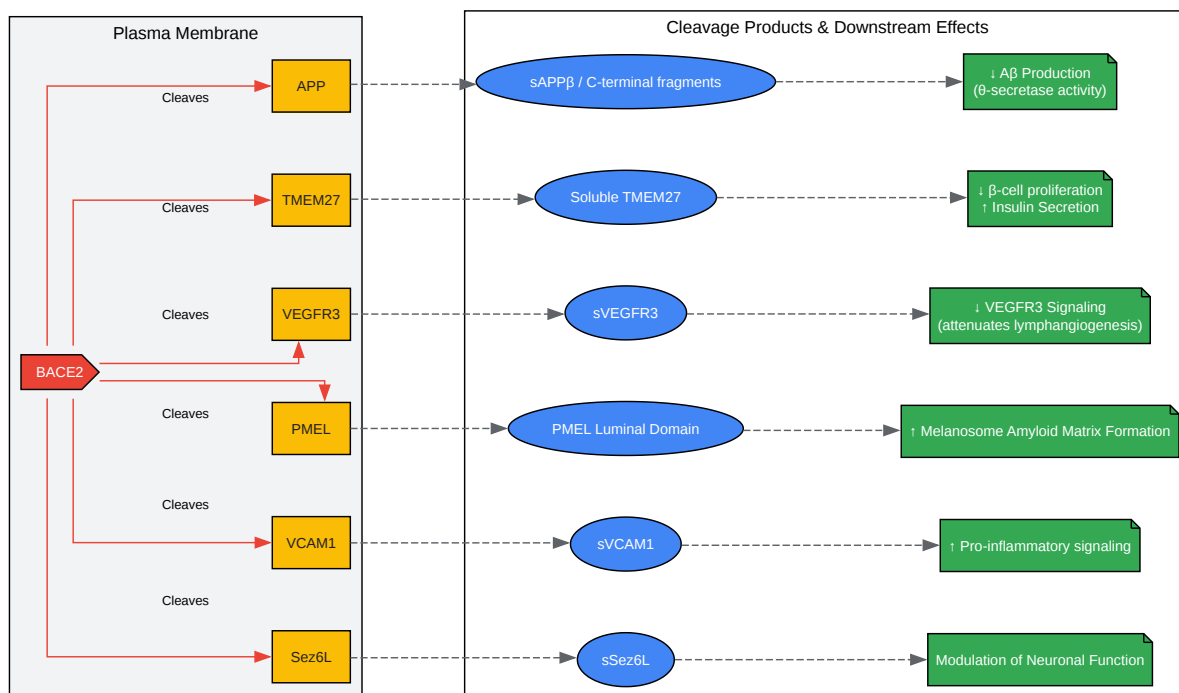
Storage Recommendations:

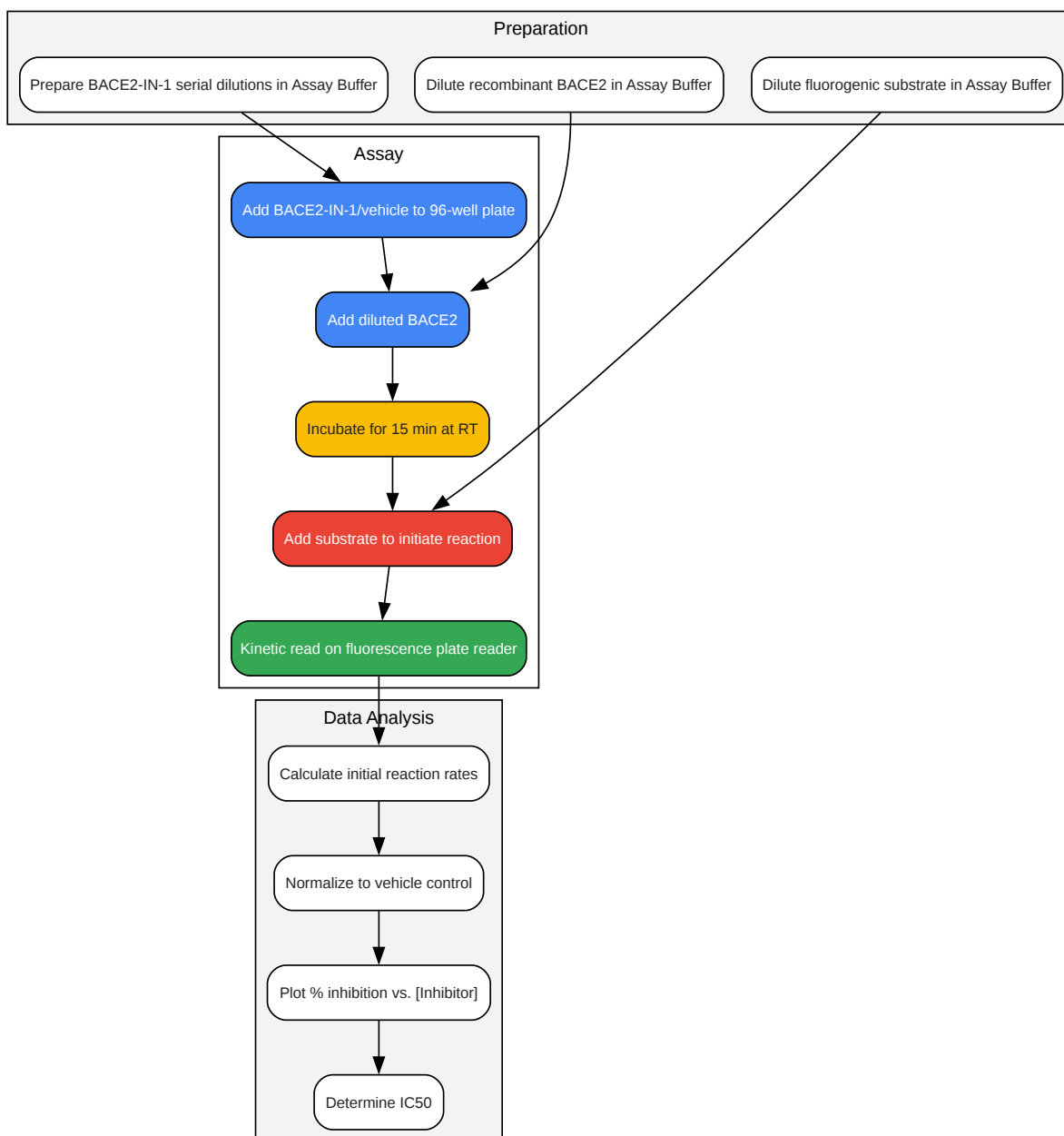
- Powder: Store at -20°C for up to 3 years[1].
- In Solvent (Stock Solution):
 - -80°C: Up to 6 months[1].
 - -20°C: Up to 1 month[1].

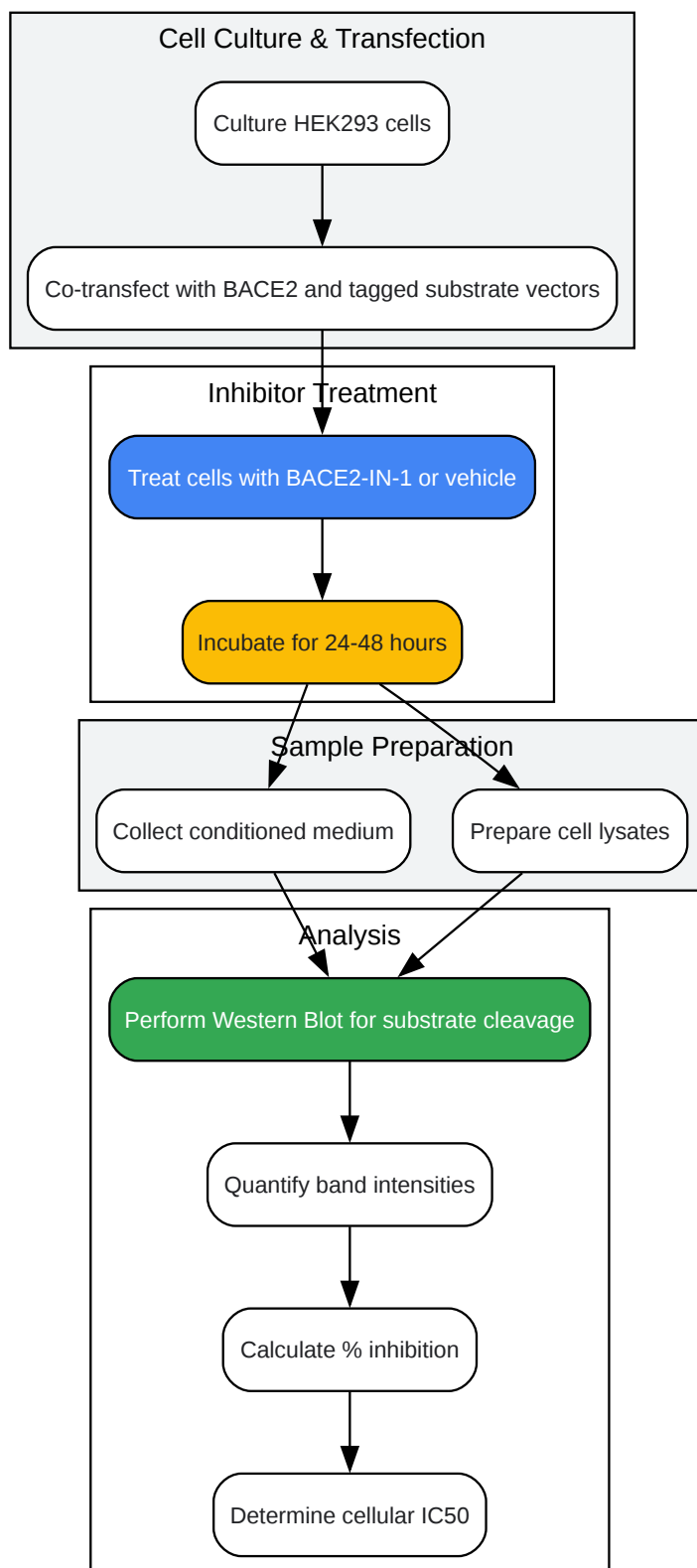
Note: Once prepared, it is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.

BACE2 Signaling Pathways

BACE2 is a transmembrane aspartyl protease with a growing list of identified substrates, implicating it in diverse signaling pathways beyond its initial characterization related to amyloid precursor protein (APP) processing.







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References

- 1. Soluble VCAM-1 May Serve as a Pharmacodynamic CSF Marker to Monitor BACE2 Activity in Non-Human Primates - PMC [pmc.ncbi.nlm.nih.gov]
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